

# Comprehensive Disposal Guide: D-Fructose-6-phosphate (Disodium) Salt

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## Compound of Interest

Compound Name: *D-Fructose-6-phosphate*  
*(disodium) salt*

Cat. No.: *B8054914*

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This guide provides a detailed, step-by-step framework for the safe and environmentally responsible disposal of **D-Fructose-6-phosphate (disodium) salt**. As researchers, scientists, and drug development professionals, our commitment to safety and environmental stewardship extends beyond the bench to the entire lifecycle of our chemical reagents. This document synthesizes regulatory standards with practical, field-proven insights to ensure that waste management protocols are both compliant and scientifically sound.

## Core Principle: Hazard Identification and the Precautionary Approach

The foundation of any disposal procedure is a thorough understanding of the substance's potential hazards. **D-Fructose-6-phosphate (disodium) salt** presents a case where different suppliers offer conflicting hazard classifications. This ambiguity necessitates a conservative approach, prioritizing safety and environmental protection.

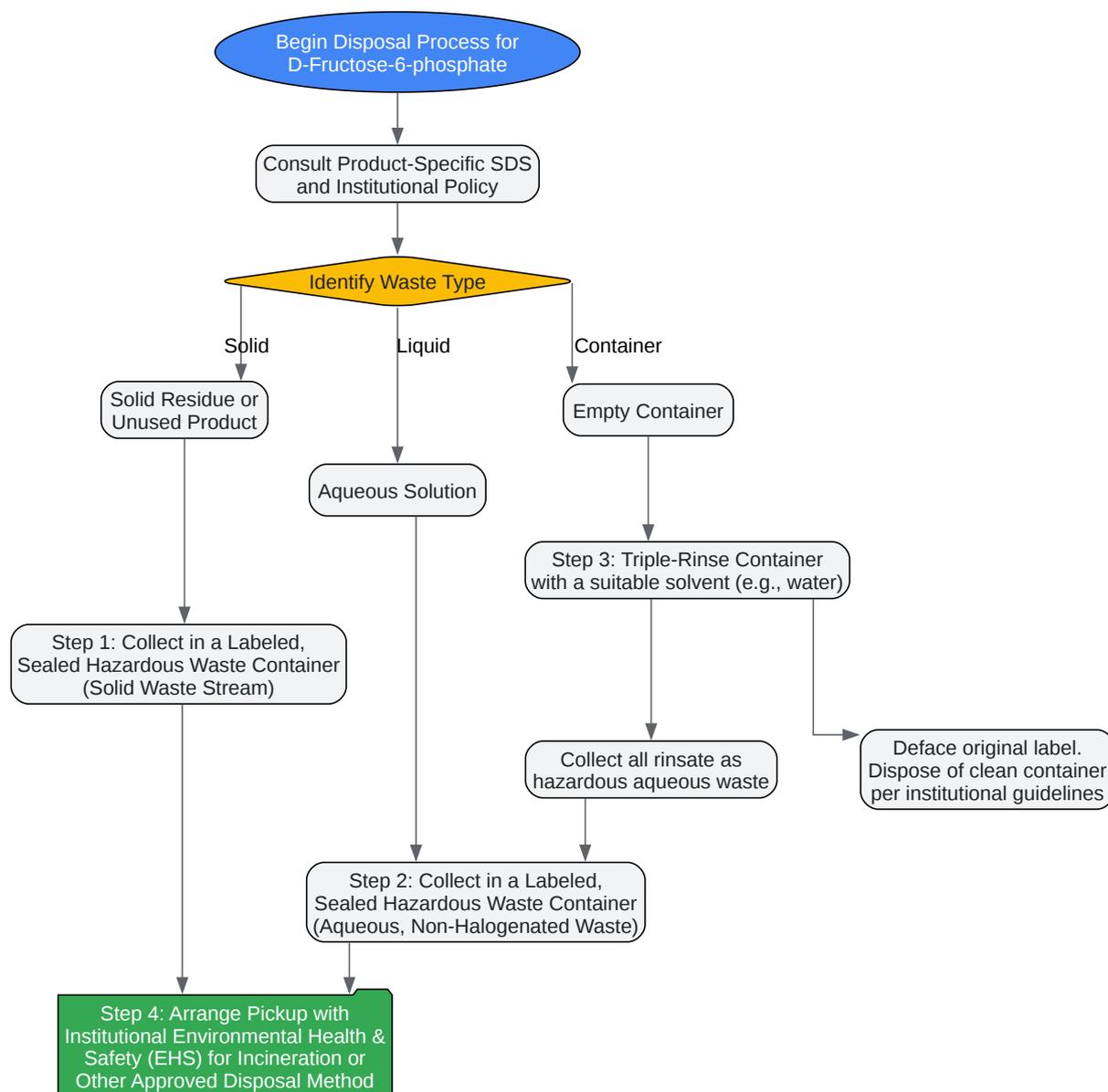
Table 1: Comparative Hazard Classification of **D-Fructose-6-phosphate (disodium) salt**

Supplier	CAS Number	Hazard Classification	Source
Fisher Scientific	26177-86-6	Hazardous: Acute oral toxicity, Category 4 ("Harmful if swallowed"). <sup>[1]</sup>	Safety Data Sheet
Cayman Chemical	918149-30-1	Not Classified: "The substance is not classified, according to the Globally Harmonized System (GHS)." <sup>[2]</sup>	Safety Data Sheet
Santa Cruz Biotechnology	26177-86-6	Not Stated as Hazardous: "No significant acute toxicological data identified in literature search." <sup>[3]</sup>	Material Safety Data Sheet

Expert Insight: Given the discrepancy, the precautionary principle must be applied. We will proceed with the most stringent classification ("Harmful if swallowed") as the baseline for our disposal protocol. This ensures the highest level of safety, regardless of the supplier. Furthermore, as a phosphate-containing compound, its potential environmental impact through eutrophication is a critical consideration that guides our disposal choices.<sup>[4][5]</sup>

## Disposal Decision Workflow

The following diagram outlines the logical flow for determining the correct disposal pathway for **D-Fructose-6-phosphate (disodium) salt** and its associated waste.



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- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [3. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [4. Environmental implications of phosphate-based fertilizer industrial waste and its management practices - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. h2olabcheck.com](https://h2olabcheck.com) [h2olabcheck.com]
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